

Application Notes and Protocols for ONO-RS-347 Administration in Rodent Models

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Compound of Interest

Compound Name: ONO-RS-347

Cat. No.: B1677332

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Introduction

ONO-RS-347 is identified as a potent and orally active antagonist of cysteinyl leukotriene receptors (CysLT1), specifically targeting the actions of leukotriene C4 (LTC4) and leukotriene D4 (LTD4).[1] These leukotrienes are powerful inflammatory mediators implicated in the pathophysiology of allergic asthma and other immediate hypersensitivity diseases, causing bronchoconstriction, increased vascular permeability, and mucus secretion.[2] **ONO-RS-347** has demonstrated efficacy in inhibiting LTD4-induced bronchoconstriction in guinea pig models, highlighting its potential for investigating the role of the cysteinyl leukotriene pathway in respiratory diseases.[1]

These application notes provide a summary of the available data on **ONO-RS-347** and detail protocols for its administration in rodent models to study its effects on airway inflammation and hyperresponsiveness. Due to the limited publicly available data specifically for **ONO-RS-347**, some protocols are based on established methodologies for other well-characterized CysLT1 receptor antagonists, such as pranlukast (ONO-RS-411).

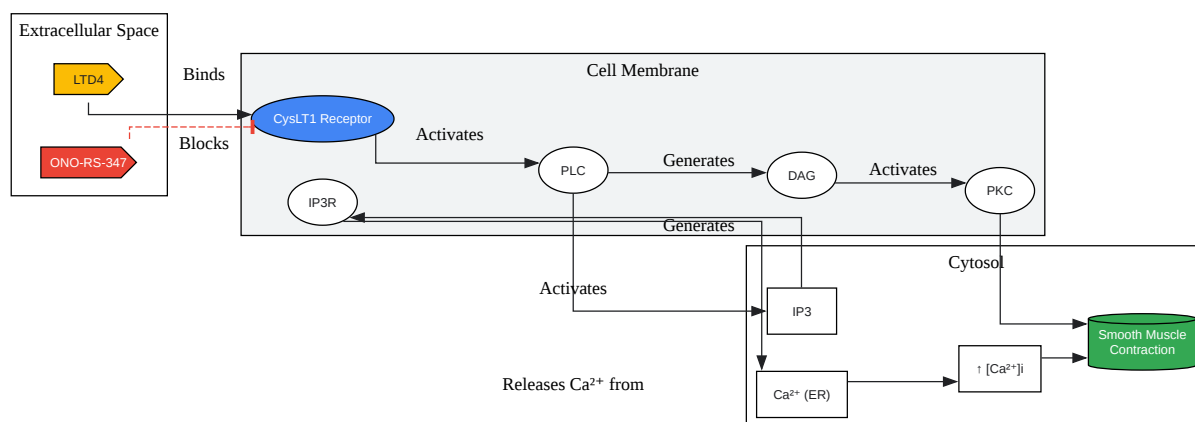
Data Presentation

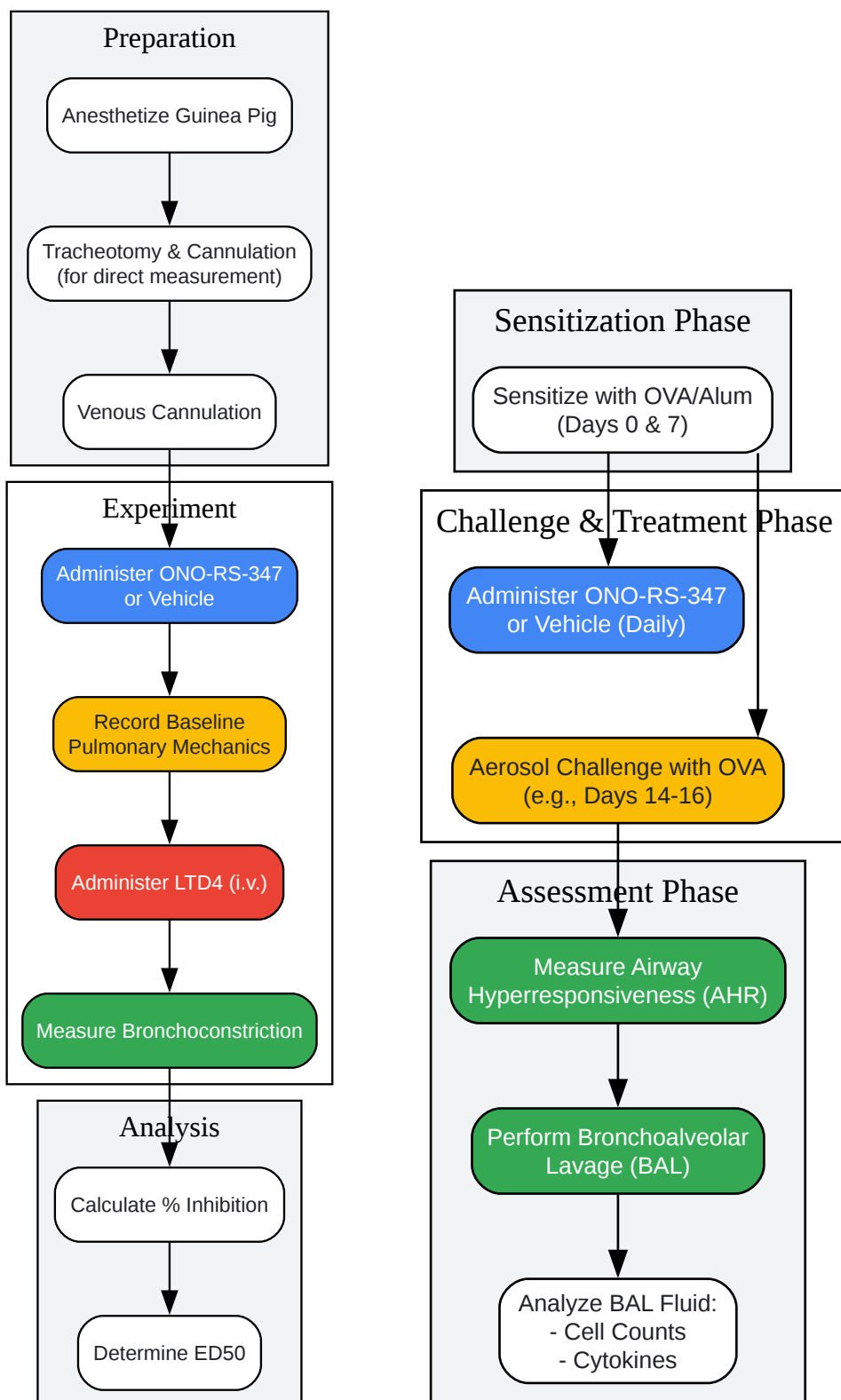
Currently, specific quantitative data for **ONO-RS-347** from in-vivo rodent studies is not extensively available in the public domain. The following table summarizes the known qualitative effects and provides a template for recording experimental data.

Compound	Rodent Model	Parameter Measured	Effect	Reference
ONO-RS-347	Guinea Pig	LTD4-induced bronchoconstriction	Inhibition	[1]
Pranlukast (ONO-RS-411)	Guinea Pig	LTD4-induced nasal microvascular leakage	Significant inhibition	
Pranlukast (ONO-RS-411)	Guinea Pig	Antigen-induced nasal microvascular leakage	Significant inhibition	
Pranlukast (ONO-RS-411)	Human Bronchial Smooth Muscle	LTD4-induced contraction	Potent inhibition	[3]
Pranlukast (ONO-RS-411)	Human Airway Smooth Muscle Cells	EGF-induced DNA synthesis potentiation by LTD4	Abolished	[3]

Signaling Pathway

Cysteinyl leukotrienes (LTC₄, LTD₄, LTE₄) exert their biological effects by binding to CysLT receptors, primarily the CysLT₁ receptor, on the surface of target cells such as bronchial smooth muscle cells. This interaction initiates a signaling cascade that leads to the key features of asthma. **ONO-RS-347**, as a CysLT₁ receptor antagonist, blocks this initial binding step.





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